

Aniline-d5: A Technical Guide for Researchers

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Aniline-d5, a deuterated form of aniline, serves as a critical tool in analytical chemistry, particularly in mass spectrometry-based quantification, and as a building block in the synthesis of deuterated pharmaceutical compounds. This guide provides an in-depth overview of its core properties, applications, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

Core Properties and Identification

Aniline-d5 is distinguished by the substitution of five hydrogen atoms on the benzene ring with deuterium atoms. This isotopic labeling provides a distinct mass shift without significantly altering its chemical properties, making it an ideal internal standard.



Property	Value	Citation(s)
CAS Number	4165-61-1	[1][2][3][4][5]
Molecular Weight	98.16 g/mol	[1][2][3][6][7]
Molecular Formula	C ₆ D ₅ NH ₂	[5]
Appearance	Clear orange to yellow-brown liquid	[3][4]
Melting Point	-6 °C	[4][6]
Boiling Point	184 °C	[4][6]
Density	1.076 g/mL at 25 °C	[4][6]
Refractive Index	n20/D 1.5836	[4][6]
Isotopic Purity	Typically ≥ 98 atom % D	[5][6]

Synthesis of Aniline-d5

The synthesis of **Aniline-d5** can be achieved through various methods. One common route involves the reaction of bromobenzene-d5 with ammonia in the presence of a copper catalyst.

A documented synthesis pathway is as follows:

- Starting Material: Bromobenzene-d5
- Reagents: Copper(I) iodide, potassium carbonate, trans-4-hydroxy-L-proline, ammonium hydroxide, dimethyl sulfoxide (DMSO)
- Process: The reaction involves heating the starting materials and reagents, followed by extraction and purification steps to yield Aniline-d5.[7]

Another approach begins with the synthesis of D5-nitrobenzene, which is subsequently reduced to form **Aniline-d5**.[8]

Key Applications in Research and Development



The primary applications of **Aniline-d5** stem from its isotopic labeling, which makes it invaluable in quantitative analysis and mechanistic studies.

- Internal Standard for Mass Spectrometry: **Aniline-d5** is widely used as an internal standard for the quantification of aniline and related compounds in various matrices, including environmental, biological, and industrial samples.[2][5] Its use in isotope dilution assays with Liquid Chromatography-Tandem Mass Spectrometry (LC/MS/MS) allows for high accuracy and precision by correcting for variations during sample preparation and analysis.[9]
- Pharmaceutical Research and Drug Development: In drug development, deuterated compounds like Aniline-d5 are key reagents in the preparation of deuterated drug candidates.[10] Isotopic labeling can alter the metabolic profile of a drug, potentially improving its pharmacokinetic properties. Aniline derivatives themselves are foundational in synthesizing a wide range of pharmaceuticals, including analgesics, anticancer agents, and antimicrobials.[11][12][13]
- Metabolic and Mechanistic Studies: It serves as a tracer to elucidate the metabolic pathways
 of aromatic amines and drug intermediates.[5] Aniline is known to induce toxicity through
 oxidative stress, and Aniline-d5 can be used to study these mechanisms, which may involve
 the NF-κB and AP-1 signaling pathways.
- NMR Spectroscopy: Due to its deuterated nature, Aniline-d5 is also utilized as an NMR solvent and for isotope tracing studies.[10]
- Quantitative Proteomics: While not a direct use of Aniline-d5, the underlying principle of using isotopically labeled aniline (specifically ¹³C-aniline) is employed in quantitative proteomics techniques like ANIBAL (Aniline Benzoic Acid Labeling). This method labels carboxylic and amino groups in proteins for mass spectrometry-based quantification.

Experimental Protocol: Quantification of Aniline in Water using Aniline-d5 as an Internal Standard

This protocol is adapted from a method for the rapid determination of aniline in environmental water samples by LC/MS/MS.[9]



- 1. Objective: To quantify the concentration of aniline in a water sample using **Aniline-d5** as an internal standard to ensure accuracy and reproducibility.
- 2. Materials and Reagents:
- Aniline standard solution
- Aniline-d5 (internal standard) stock solution
- Milli-Q water or equivalent high-purity water
- Methanol (HPLC grade)
- Formic Acid (for mobile phase)
- Sample vials
- LC/MS/MS system
- 3. Standard Preparation:
- Aniline Stock Solution: Prepare a stock solution of aniline in methanol.
- Calibration Standards: Create a series of calibration standards by spiking known concentrations of the aniline stock solution into Milli-Q water. A typical range could be 0.05 μg/L to 2.0 μg/L.[9]
- Internal Standard Spiking: Add a fixed concentration of Aniline-d5 to all calibration standards and samples.
- 4. Sample Preparation:
- Collect the environmental water sample.
- Dilute the sample 20-fold with Milli-Q water.[9]
- Add the Aniline-d5 internal standard to the diluted sample to achieve the same final concentration as in the calibration standards.



5. LC/MS/MS Analysis:

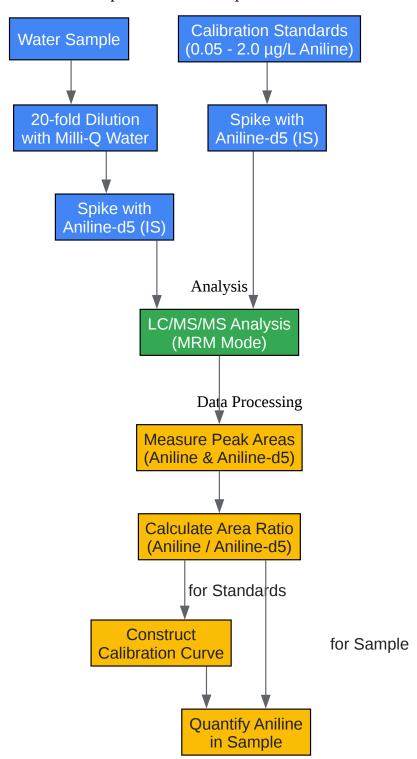
- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 column (e.g., Kinetex, 100 mm x 2.1 mm ID, 1.7 μm).[4]
 - Mobile Phase: A gradient of water with 0.1% formic acid and a mixture of methanol and acetonitrile with 0.1% formic acid.[4]
 - Flow Rate: 500 μL/min.[4]
 - Injection Volume: 10 μL.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Scan Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Aniline: Monitor the specific precursor to product ion transition.
 - Aniline-d5: Monitor the corresponding mass-shifted precursor to product ion transition.

6. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of aniline to the peak area
 of Aniline-d5 against the concentration of the aniline calibration standards.
- Calculate the concentration of aniline in the samples using the linear regression equation from the calibration curve.

Diagrams and Workflows



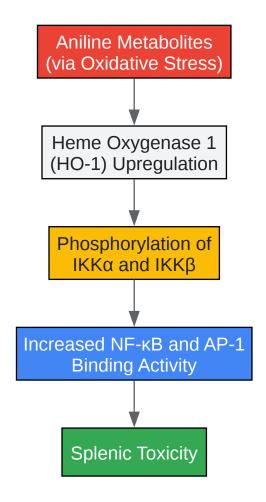


Sample & Standard Preparation

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Caption: Experimental workflow for aniline quantification using Aniline-d5.





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Caption: Postulated signaling pathway in aniline-induced toxicity.

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